

Personal protective equipment for handling Boc-His(Bom)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-His(Bom)-OH

Cat. No.: B1365784

[Get Quote](#)

Essential Safety and Handling Guide for Boc-His(Bom)-OH

For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount when handling chemical reagents. This guide provides essential, immediate safety and logistical information for the handling and disposal of N α -Boc-N π -benzyloxymethyl-L-histidine, commonly known as **Boc-His(Bom)-OH**.

While some safety data sheets (SDS) for **Boc-His(Bom)-OH** state no known hazards, others indicate potential for irritation and harm upon inhalation or ingestion.^{[1][2]} A conservative approach, treating the compound as potentially hazardous, is recommended to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **Boc-His(Bom)-OH**.^{[2][3]}

| Protection Type | Specific Equipment | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles with side-shields or a face shield. [2] [3] | To protect against dust particles and accidental splashes. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile). [1] [3] | To prevent skin contact and potential irritation. |
| Respiratory Protection | NIOSH-approved respirator (e.g., N95 dust mask) if dust is generated. [2] [4] | To avoid inhalation of dust, which may cause respiratory tract irritation. [1] |
| Body Protection | A fully buttoned, long-sleeved laboratory coat. [2] [4] | To protect skin and personal clothing from contamination. |

Operational Plan for Safe Handling

All handling of solid **Boc-His(Bom)-OH** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk.[\[1\]](#)[\[4\]](#)

Step-by-Step Handling Protocol:

- Preparation: Designate a specific area for handling **Boc-His(Bom)-OH**. Ensure the area is clean and all necessary PPE and handling equipment (spatulas, weighing paper, etc.) are readily available.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a chemical fume hood to control airborne dust.[\[1\]](#)
 - Use appropriate tools to handle the solid material, minimizing the creation of dust. .
- In Solution:
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
 - If the solvent is volatile, ensure the process is conducted in a fume hood.

- Post-Handling Hygiene:
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)[\[4\]](#)
 - Do not eat, drink, or smoke in the work area.[\[4\]](#)

Disposal Plan

Proper disposal of **Boc-His(Bom)-OH** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.[\[1\]](#)[\[4\]](#)

Waste Segregation and Collection:

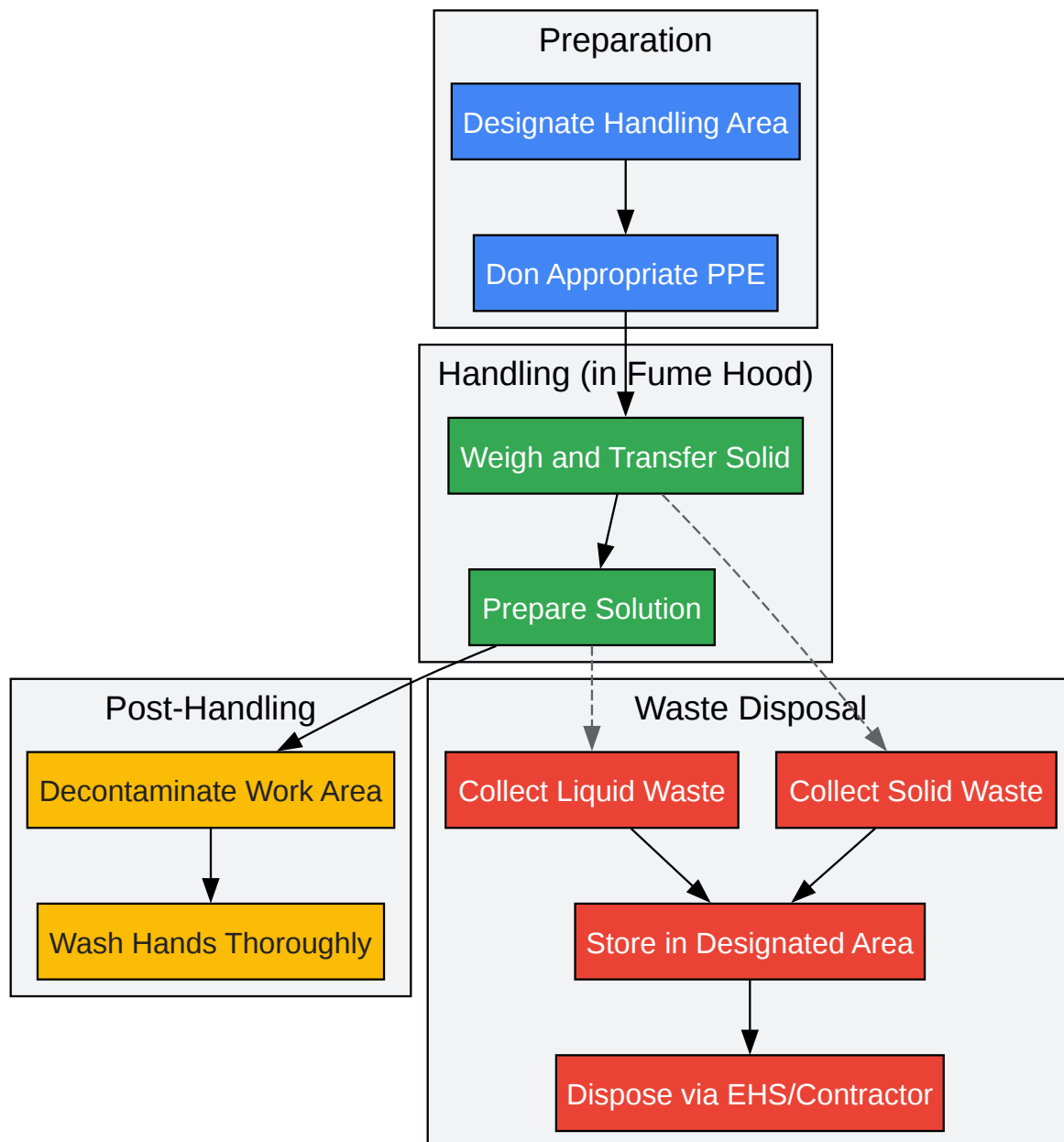
- Solid Waste:
 - Collect all solid waste contaminated with **Boc-His(Bom)-OH**, including used gloves, weighing papers, and disposable labware, in a dedicated, clearly labeled, and sealed hazardous waste container.[\[2\]](#)[\[4\]](#)
- Liquid Waste:
 - Solutions containing **Boc-His(Bom)-OH** should be collected in a separate, sealed, and appropriately labeled hazardous waste container.[\[2\]](#)[\[4\]](#)
 - Do not mix this waste with other solvent streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[\[2\]](#)

Storage and Disposal:

- Store waste containers in a cool, dry, and well-ventilated designated area for chemical waste.[\[3\]](#)[\[4\]](#)
- Arrange for the pickup and disposal of hazardous waste through your institution's EHS office or a licensed chemical waste disposal contractor.[\[4\]](#)
- Under no circumstances should this chemical be disposed of in the general trash or poured down the drain.[\[4\]](#)

Workflow for Handling and Disposal of Boc-His(Bom)-OH

Workflow for Handling and Disposal of Boc-His(Bom)-OH



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Boc-His(Bom)-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. peptide.com [peptide.com]
- 2. benchchem.com [benchchem.com]
- 3. echemi.com [echemi.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Boc-His(Bom)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1365784#personal-protective-equipment-for-handling-boc-his-bom-oh\]](https://www.benchchem.com/product/b1365784#personal-protective-equipment-for-handling-boc-his-bom-oh)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com